

Solubility Profile of 1,3,5-Tris(4-iodophenyl)benzene: A Technical Guide

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Compound of Interest

Compound Name: 1,3,5-Tris(4-iodophenyl)benzene

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Abstract

1,3,5-Tris(4-iodophenyl)benzene is a key building block in materials science and organic synthesis, valued for its rigid, propeller-like structure and multiple reactive iodine sites.^[1] These characteristics make it a prime candidate for the construction of complex architectures such as metal-organic frameworks (MOFs) and covalent organic frameworks (COFs). However, its large, nonpolar structure results in limited solubility in many common organic solvents, a factor that can present challenges in its handling, purification, and use in solution-based reactions. This technical guide provides a comprehensive overview of the available solubility information for **1,3,5-Tris(4-iodophenyl)benzene**, details experimental protocols for determining its solubility, and offers insights into its behavior in various solvent systems.

Physicochemical Properties

1,3,5-Tris(4-iodophenyl)benzene is a white to light-yellow crystalline powder with a high melting point, indicative of its rigid and symmetric molecular structure.^[2]

Property	Value	Reference
Molecular Formula	C ₂₄ H ₁₅ I ₃	[3]
Molecular Weight	684.09 g/mol	[3]
Melting Point	254-260 °C	[3]
Appearance	White to light-yellow powder/crystal	[2]

Solubility Data

Quantitative solubility data for **1,3,5-Tris(4-iodophenyl)benzene** is not extensively reported in the literature. However, qualitative solubility can be inferred from solvents used in its synthesis and purification. The compound is generally considered to have low solubility in most common organic solvents at room temperature. Its solubility is expected to increase with temperature.

Solvent	Qualitative Solubility (at Room Temperature)	Notes
Nonpolar Solvents		
Hexane	Insoluble to Very Sparingly Soluble	Often used as an anti-solvent for precipitation.[4]
Toluene	Sparingly Soluble	May be used as a reaction solvent at elevated temperatures.[4]
Benzene	Sparingly Soluble	Similar to toluene, solubility increases with heat.
Carbon Tetrachloride	Sparingly Soluble	
Polar Aprotic Solvents		
Acetone	Sparingly Soluble	
Tetrahydrofuran (THF)	Sparingly Soluble	
Dichloromethane (DCM)	Sparingly Soluble	
Chloroform	Sparingly Soluble	
N,N-Dimethylformamide (DMF)	Moderately Soluble (with heating)	
Dimethyl Sulfoxide (DMSO)	Moderately Soluble (with heating)	[5]
Polar Protic Solvents		
Water	Insoluble	
Ethanol	Insoluble to Very Sparingly Soluble	
Methanol	Insoluble to Very Sparingly Soluble	

Experimental Protocols for Solubility Determination

Given the limited available data, experimental determination of the solubility of **1,3,5-Tris(4-iodophenyl)benzene** is often necessary. The following are general protocols that can be adapted for this purpose.

Qualitative Solubility Assessment

This method provides a rapid screening of suitable solvents.

Materials:

- **1,3,5-Tris(4-iodophenyl)benzene**
- A selection of organic solvents (e.g., hexane, toluene, acetone, THF, DCM, chloroform, DMF, DMSO, ethanol)
- Small test tubes or vials
- Vortex mixer
- Spatula

Procedure:

- Add approximately 1-2 mg of **1,3,5-Tris(4-iodophenyl)benzene** to a series of test tubes.
- To each test tube, add 1 mL of a different solvent.
- Vortex each tube vigorously for 1-2 minutes.
- Visually inspect for dissolution. If the solid dissolves completely, it is considered soluble. If some solid remains, it is sparingly soluble or insoluble.
- For sparingly soluble samples, gentle heating can be applied to assess the effect of temperature on solubility.

Quantitative Solubility Determination (Shake-Flask Method)

This method provides a more precise measure of solubility.

Materials:

- **1,3,5-Tris(4-iodophenyl)benzene**
- Chosen solvent
- Scintillation vials with screw caps
- Analytical balance
- Shaker or orbital incubator set to a constant temperature
- Syringe filters (e.g., 0.22 μm PTFE)
- High-Performance Liquid Chromatography (HPLC) or UV-Vis Spectrophotometer

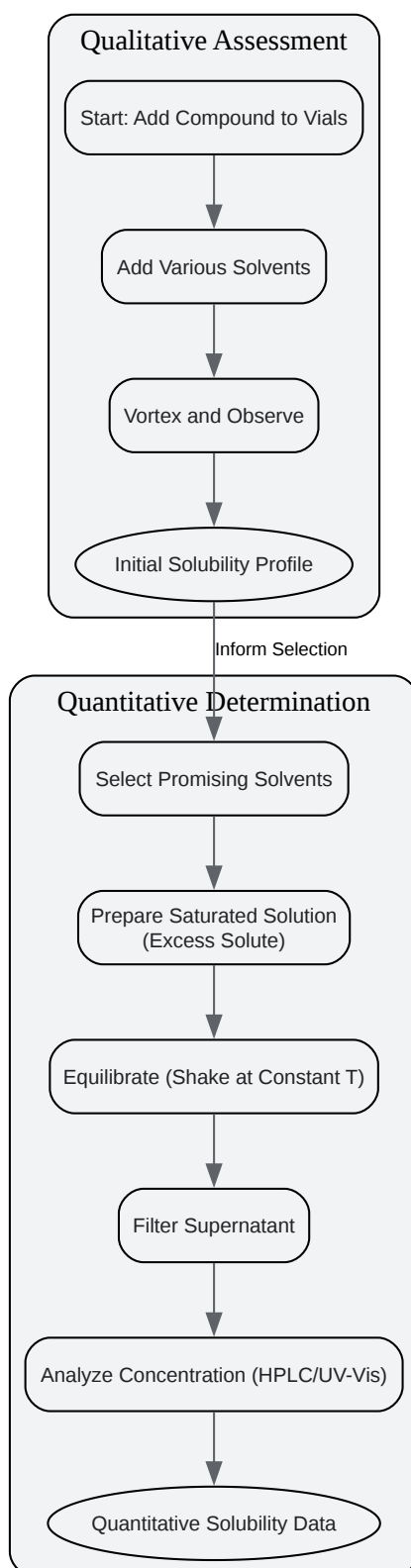
Procedure:

- Prepare a saturated solution by adding an excess amount of **1,3,5-Tris(4-iodophenyl)benzene** to a known volume of the solvent in a scintillation vial.
- Seal the vial and place it on a shaker at a constant temperature for 24-48 hours to ensure equilibrium is reached.
- Allow the solution to stand undisturbed for a few hours to allow undissolved solid to settle.
- Carefully withdraw a known volume of the supernatant using a syringe and filter it through a syringe filter to remove any suspended particles.
- Dilute the filtered solution with a known volume of a suitable solvent.
- Analyze the concentration of **1,3,5-Tris(4-iodophenyl)benzene** in the diluted solution using a calibrated HPLC or UV-Vis spectrophotometer.

- Calculate the original solubility based on the concentration and dilution factor.

Visualization of Experimental Workflow

The following diagram illustrates a general workflow for assessing the solubility of a poorly soluble compound like **1,3,5-Tris(4-iodophenyl)benzene**.



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Caption: Workflow for solubility determination of **1,3,5-Tris(4-iodophenyl)benzene**.

Conclusion

While quantitative solubility data for **1,3,5-Tris(4-iodophenyl)benzene** is scarce, a qualitative understanding of its solubility can be gained from its use in organic synthesis. For applications requiring precise solubility information, the experimental protocols outlined in this guide provide a robust framework for its determination. The inherent low solubility of this compound in many common organic solvents necessitates careful solvent selection and may require elevated temperatures to achieve practical concentrations for reactions and analysis. For synthetic applications where solubility is a significant hurdle, alternative methods such as solid-state synthesis (mechanochemistry) may be considered.

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